

Application Notes and Protocols for 14,15-EET-SI ELISA Kit

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 14,15-EET-SI

Cat. No.: B570722

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For Researchers, Scientists, and Drug Development Professionals

Introduction

14,15-Epoxyeicosatrienoic acid (14,15-EET) is a bioactive lipid mediator synthesized from arachidonic acid by cytochrome P450 (CYP) epoxygenases, particularly CYP2J2.^[1] As a member of the eicosanoid family, 14,15-EET functions as a crucial signaling molecule in various physiological and pathological processes. It acts as an autocrine and paracrine mediator, primarily in the cardiovascular and renal systems.^[2] 14,15-EET is known for its vasodilatory, anti-inflammatory, pro-angiogenic, and anti-apoptotic properties.^[3] However, its biological activity is tightly regulated, and it is rapidly metabolized by soluble epoxide hydrolase (sEH) into the less active 14,15-dihydroxyeicosatrienoic acid (14,15-DHET).^[4] The balance between 14,15-EET and 14,15-DHET is critical, and dysregulation is implicated in cardiovascular diseases, hypertension, and cancer.^[5]

This **14,15-EET-SI** ELISA (Enzyme-Linked Immunosorbent Assay) kit is a competitive immunoassay designed for the quantitative determination of 14,15-EET in a variety of biological samples, including serum, plasma, urine, cell culture supernatants, and tissue homogenates.^[6] ^[7] The kit provides a sensitive and specific tool for researchers to investigate the role of 14,15-EET in health and disease, and for drug development professionals to assess the efficacy of therapeutic interventions targeting the EET pathway.

Principle of the Assay

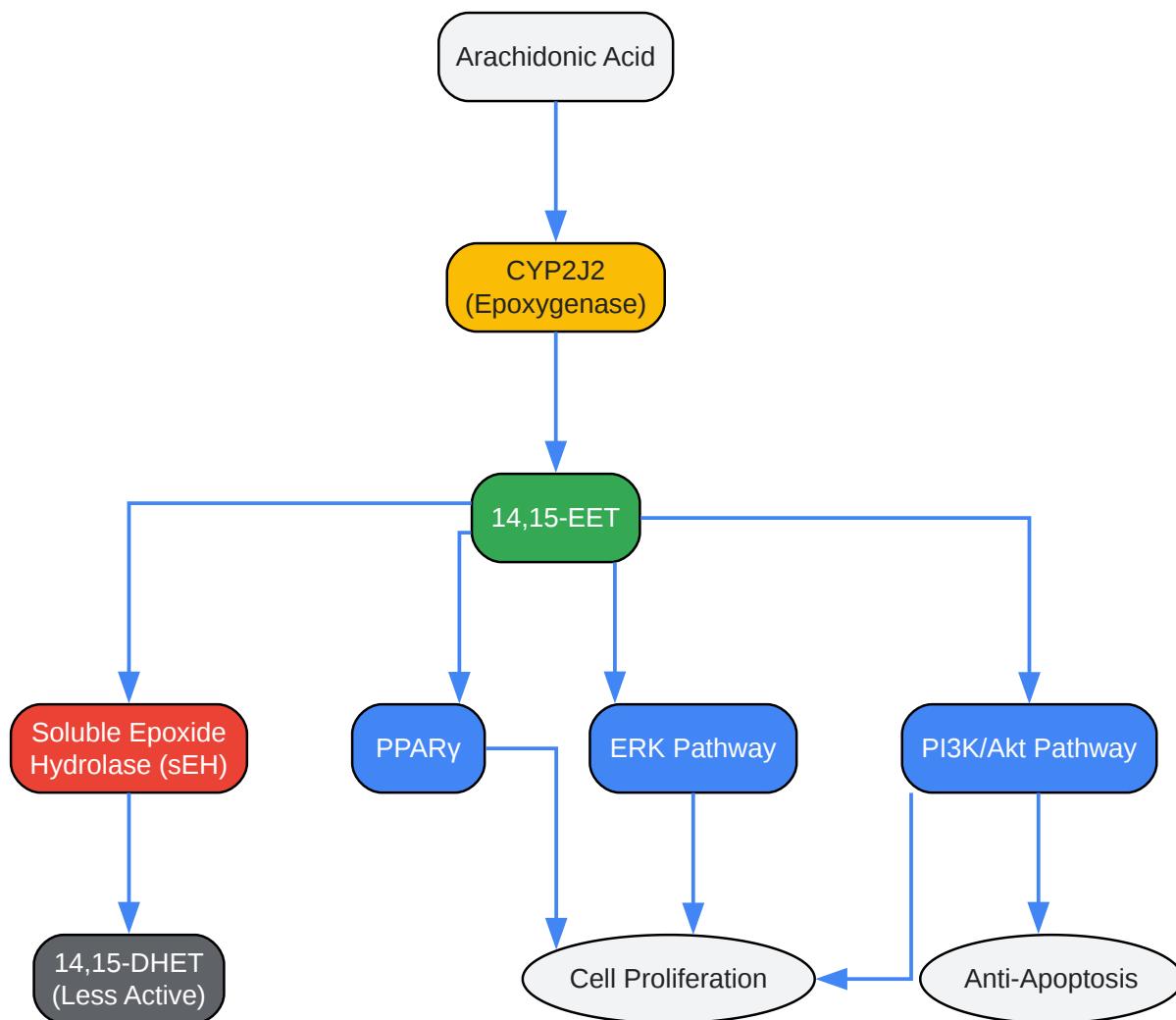
This ELISA kit is based on the competitive binding technique.[\[6\]](#)[\[7\]](#) The microtiter plate is pre-coated with an antibody specific for 14,15-DHET. During the assay, 14,15-EET in the standards and samples competes with a fixed amount of horseradish peroxidase (HRP)-conjugated 14,15-DHET for binding to the antibody. After an incubation period, the unbound components are washed away. A substrate solution (TMB) is then added, and the color development is inversely proportional to the amount of 14,15-EET in the sample.[\[7\]](#) The reaction is stopped by the addition of a stop solution, and the absorbance is measured at 450 nm.[\[6\]](#)[\[7\]](#)

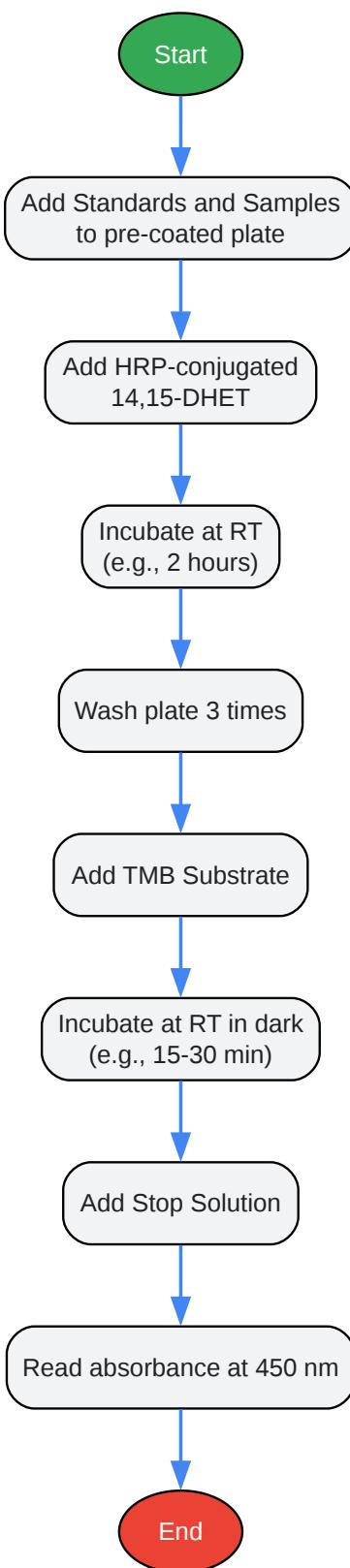
Quantitative Data Summary

Parameter	Value	Reference
Assay Type	Competitive ELISA	[6] [7]
Sample Types	Serum, Plasma, Cell Culture Supernatant, Tissue Homogenates	[6] [8]
Detection Range	7.813 - 500 pg/ml	[9]
Sensitivity	4.688 pg/ml	[9]
Intra-assay CV	< 15%	[8]
Inter-assay CV	< 15%	[8]

Signaling Pathway of 14,15-EET

14,15-EET exerts its biological effects through various signaling pathways. One key pathway involves the activation of the Peroxisome Proliferator-Activated Receptor γ (PPAR γ).[\[5\]](#) Upon activation, PPAR γ can modulate the expression of target genes involved in cell proliferation and apoptosis. Furthermore, 14,15-EET has been shown to induce the phosphorylation of downstream signaling molecules, including those in the PI3 kinase/Akt and ERK pathways.[\[5\]](#)



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- To cite this document: BenchChem. [Application Notes and Protocols for 14,15-EET-SI ELISA Kit]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b570722#14-15-eet-si-elisa-kit-for-biological-samples\]](https://www.benchchem.com/product/b570722#14-15-eet-si-elisa-kit-for-biological-samples)

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